

Personal protective equipment for handling leucettine L41

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Compound of Interest

Compound Name: leucettine L41

Cat. No.: B1662490

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Essential Safety and Handling Guide for Leucettine L41

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Leucettine L41**. Designed for researchers, scientists, and drug development professionals, this document outlines the necessary precautions to ensure personal safety and experimental integrity when working with this potent kinase inhibitor.

Hazard Identification and Classification

Leucettine L41 is classified with specific hazards that necessitate careful handling. According to its Safety Data Sheet (SDS), the compound presents the following risks^[1]:

GHS Hazard Summary for Leucettine L41

Classification	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life	GHS09 (Environment)

| Chronic Aquatic Toxicity (Category 1) | H410: Very toxic to aquatic life with long lasting effects
| GHS09 (Environment) |

Precautionary Statements:

- P264: Wash skin thoroughly after handling[1].
- P270: Do not eat, drink or smoke when using this product[1].
- P273: Avoid release to the environment[1].
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell[1].
- P330: Rinse mouth[1].
- P391: Collect spillage[1].
- P501: Dispose of contents/container to an approved waste disposal plant[1].

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure through inhalation, ingestion, or skin contact. Engineering controls, such as a chemical fume hood, should be used when handling the powdered form or preparing solutions[1].

Required PPE for Handling **Leucettine L41**

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber)[1][2].	Prevents skin contact and absorption.
Eye Protection	Safety goggles with side-shields or a face shield[1][2].	Protects eyes from splashes of powder or solvent.
Skin and Body	Impervious laboratory coat or gown[1][3].	Protects skin and personal clothing from contamination.

| Respiratory | NIOSH-approved respirator. | Required when handling the powder outside of a fume hood or when aerosolization is possible to avoid inhalation[1][3]. |

Operational Plan: Handling and Storage

Proper procedures for handling and storage are critical for maintaining the stability of **Leucettine L41** and ensuring user safety.

Step-by-Step Handling Protocol:

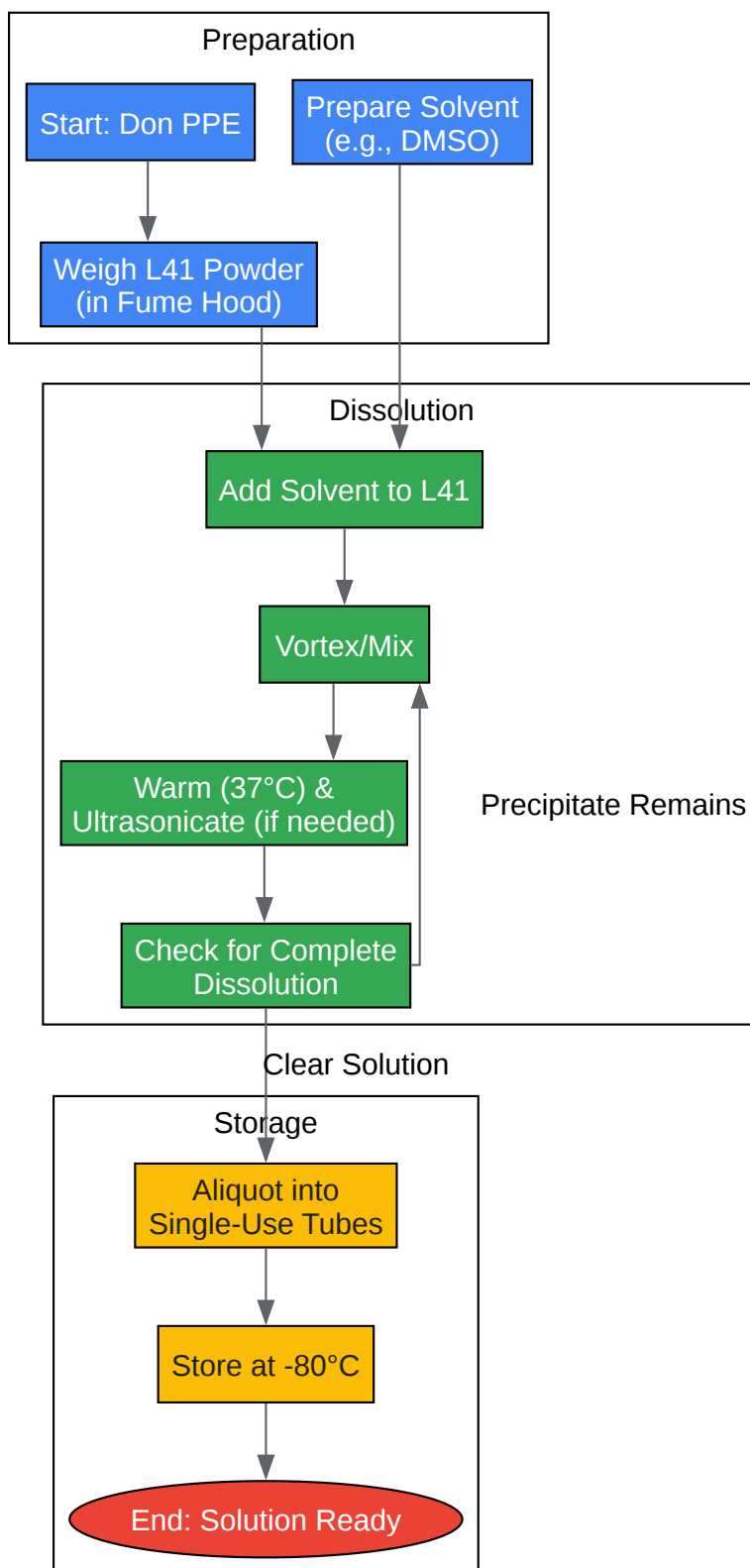
- Preparation: Before handling, ensure an accessible safety shower and eye wash station are available[1]. Don all required PPE as specified in the table above.
- Weighing: Handle the solid (powder) form of **Leucettine L41** exclusively within a chemical fume hood to prevent inhalation of dust particles[1].
- Solution Preparation: Prepare solutions in a well-ventilated area, preferably within a fume hood. For stock solutions, DMSO is a common solvent[4]. To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be effective[4].
- Use: Avoid eating, drinking, or smoking in the laboratory area where **Leucettine L41** is handled[1].
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.

Storage Conditions: Proper storage is essential to maintain the compound's integrity.

Form	Storage Temperature	Duration
Powder	-20°C	As specified by the manufacturer.
Stock Solution (in solvent)	-80°C	Up to 6 months[4][5].

| | -20°C | Up to 1 month[4][5]. |

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes[4][5].



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Workflow for **Leucettine L41** Stock Solution Preparation.

Emergency Procedures: Spills and Exposure

Immediate and appropriate action is required in the event of a spill or personal exposure.

- Skin Contact: Immediately remove contaminated clothing. Rinse the affected skin area thoroughly with large amounts of water. Seek medical attention[1].
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[1].
- Inhalation: Relocate the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention[1].
- Ingestion: If swallowed, rinse the mouth with water. Call a poison control center or a physician immediately. Do not induce vomiting[1].
- Spill Cleanup: For any spills, cordon off the area. Wear full PPE, including respiratory protection. Collect the spilled material using an appropriate absorbent for liquids or by carefully sweeping up solids. Place the waste in a sealed container for disposal. Avoid generating dust[1].

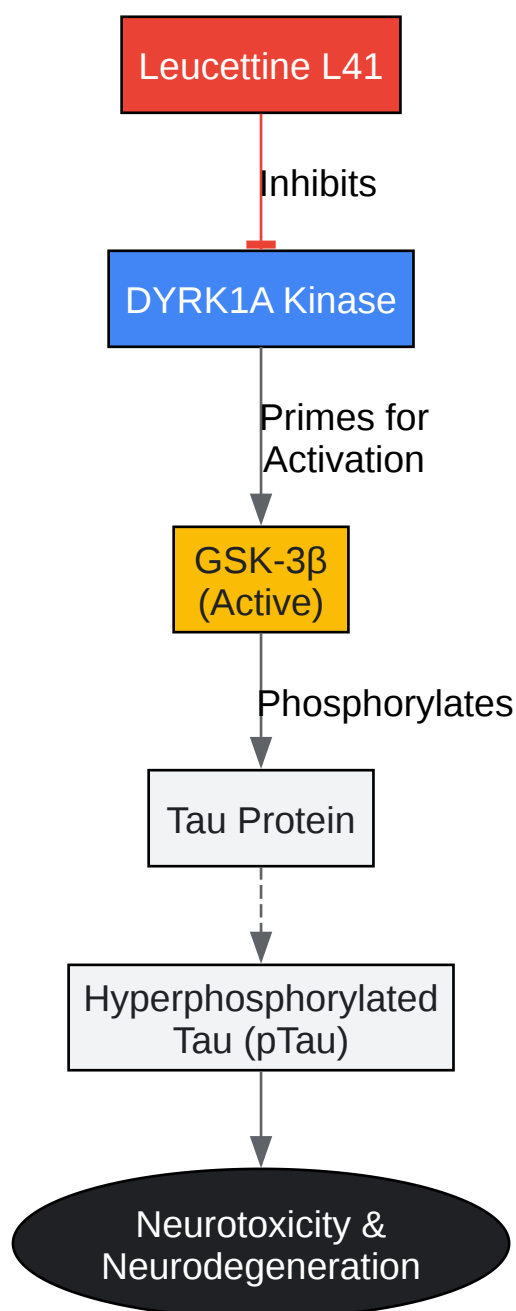
Disposal Plan

Leucettine L41 and its containers must be disposed of as hazardous waste due to its toxicity to aquatic life[1].

- Chemical Waste: Dispose of unused **Leucettine L41** and solutions containing the compound through an approved waste disposal plant. Do not allow it to enter drains or the environment[1].
- Contaminated Materials: All PPE (gloves, gowns) and lab supplies (e.g., pipette tips, tubes) that have come into contact with **Leucettine L41** must be collected in a designated, sealed hazardous waste container for proper disposal.

Mechanism of Action and Experimental Context

Leucettine L41 is a potent inhibitor of dual-specificity tyrosine-regulated kinases (DYRKs) and CDC-like kinases (CLKs), with notable selectivity for DYRK1A[6][7][8]. It is investigated for its neuroprotective properties, particularly in the context of Alzheimer's disease, where it has been shown to reduce oxidative stress and Tau phosphorylation[9][10]. Its mechanism involves the inhibition of kinase activity that would otherwise contribute to pathological processes.



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Simplified pathway showing L41 inhibition of DYRK1A.

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